Synthesis protocol for 3-methoxy-1,5-dimethyl-1H-pyrazol-4-amine

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Compound of Interest

Compound Name:	*3-methoxy-1,5-dimethyl-1H-pyrazol-4-amine*
Cat. No.:	*B14782712*

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An Application Note and Detailed Protocol for the Synthesis of **3-methoxy-1,5-dimethyl-1H-pyrazol-4-amine**

For the attention of: Researchers, scientists, and drug development professionals.

Abstract

This document provides a comprehensive guide to the synthesis of **3-methoxy-1,5-dimethyl-1H-pyrazol-4-amine**, a substituted pyrazole of interest in medicinal chemistry and materials science. The protocol herein details a robust, four-step synthetic pathway commencing from readily available starting materials: methylhydrazine and ethyl acetoacetate. The synthesis involves the initial construction of the pyrazole core, followed by O-methylation, regioselective nitration, and a final reduction to yield the target amine. This guide is designed to offer both a step-by-step experimental procedure and an in-depth explanation of the chemical principles and strategic decisions behind each stage of the synthesis, ensuring both reproducibility and a thorough understanding of the process.

Introduction

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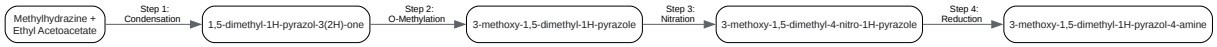
Substituted pyrazoles are a cornerstone of modern heterocyclic chemistry, renowned for their diverse biological activities and applications as scaffolds in drug discovery.[1] Molecules incorporating the pyrazole nucleus are found in numerous commercial drugs, highlighting their therapeutic significance. The target molecule, **3-methoxy-1,5-dimethyl-1H-pyrazol-4-amine**, possesses a unique substitution pattern that makes it a valuable intermediate for the synthesis of more complex molecular architectures, particularly as antagonists for receptors involved in inflammatory conditions and CNS disorders.[2]

The synthetic strategy outlined in this note follows a logical and efficient progression, building the molecule in a controlled, stepwise manner. This approach ensures high purity and good overall yield by addressing key challenges such as regioselectivity and functional group compatibility at each stage.

Overall Synthetic Scheme

The synthesis of **3-methoxy-1,5-dimethyl-1H-pyrazol-4-amine** is accomplished via the four-step sequence illustrated below. The process begins with the formation of the pyrazolone ring, followed by methylation to install the methoxy group, nitration at the C4 position, and finally, reduction to the target amine.



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Caption: Four-step synthesis of the target compound.

Part 1: Synthesis of 1,5-dimethyl-1H-pyrazol-3(2H)-one (Intermediate 1)

Principle and Experimental Rationale

The synthesis of the pyrazole core is achieved through the classical Paal-Knorr condensation reaction. This involves the reaction of a hydrazine (methylhydrazine) with a 1,3-dicarbonyl compound (ethyl acetoacetate).[3] The reaction proceeds via the formation of a hydrazone intermediate, which then undergoes intramolecular cyclization and dehydration to form the

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stable pyrazole ring. Using methylhydrazine directly installs one of the required methyl groups at the N1 position, a critical strategic decision that avoids potential regioselectivity issues that could arise from methylating an unsubstituted pyrazole later in the synthesis.[4]

Detailed Experimental Protocol

- To a 250 mL round-bottomed flask equipped with a magnetic stirrer and a reflux condenser, add absolute ethanol (100 mL).
- Add methylhydrazine (5.0 g, 0.108 mol) to the ethanol and stir to dissolve.
- Slowly add ethyl acetoacetate (14.1 g, 0.108 mol) to the solution dropwise over 15 minutes. The reaction is exothermic, and a gentle reflux may be observed.
- After the addition is complete, heat the reaction mixture to reflux and maintain for 3 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting materials are consumed.
- Cool the reaction mixture to room temperature and then place it in an ice bath for 1 hour to facilitate precipitation.
- Collect the resulting white precipitate by vacuum filtration, wash with cold diethyl ether (2 x 20 mL), and dry in a vacuum oven at 50°C.

Quantitative Data

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Reagent	Molar Mass (g/mol)	Amount (g)	Moles (mol)	Role
Methylhydrazine	46.07	5.0	0.108	Reactant
Ethyl Acetoacetate	130.14	14.1	0.108	Reactant
Ethanol	46.07	100 mL	-	Solvent
Product	1,5-dimethyl-1H-pyrazol-3(2H)-one	112.13	~10.8 g	Intermediate 1
Expected Yield:	~89%			

Part 2: Synthesis of 3-methoxy-1,5-dimethyl-1H-pyrazole (Intermediate 2)

Principle and Experimental Rationale

Intermediate 1, a pyrazolone, can be alkylated at several positions (N2, O, or C4). To synthesize the desired 3-methoxy derivative, selective O-methylation is required. This is typically achieved by using a methylating agent like dimethyl sulfate (DMS) or methyl iodide in the presence of a base. The choice of base and solvent is critical to favor O-alkylation over competing C-alkylation. Using a non-polar aprotic solvent and a strong base can enhance the nucleophilicity of the oxygen atom.

Detailed Experimental Protocol

- In a 500 mL three-necked flask under a nitrogen atmosphere, suspend Intermediate 1 (10.0 g, 0.089 mol) in dry acetone (200 mL).
- Add anhydrous potassium carbonate (18.5 g, 0.134 mol) to the suspension.
- Stir the mixture vigorously and add dimethyl sulfate (12.4 g, 0.098 mol) dropwise at room temperature.
- Heat the reaction mixture to reflux and maintain for 4 hours, monitoring by TLC.

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- After completion, cool the mixture and filter off the inorganic salts.
- Remove the acetone from the filtrate under reduced pressure to yield a crude oil.
- Purify the oil by vacuum distillation to obtain the pure product.

Quantitative Data

Reagent	Molar Mass (g/mol)	Amount	Moles (mol)	Role
Intermediate 1	112.13	10.0 g	0.089	Reactant
Dimethyl Sulfate	126.13	9.3 mL (12.4 g)	0.098	Methylating Agent
Potassium Carbonate	138.21	18.5 g	0.134	Base
Acetone	58.08	200 mL	-	Solvent
Product	3-methoxy-1,5-dimethyl-1H-pyrazole	126.15	~9.5 g	Intermediate 2
Expected Yield:	~85%			

Part 3: Synthesis of 3-methoxy-1,5-dimethyl-4-nitro-1H-pyrazole (Intermediate 3)

Principle and Experimental Rationale

Electrophilic nitration of the pyrazole ring is a standard method for introducing a nitro group. The C4 position of the 1,5-dimethyl-3-methoxypyrazole ring is electron-rich and sterically accessible, making it the preferred site for electrophilic substitution. A mixture of concentrated nitric acid and sulfuric acid is a potent nitrating agent, generating the nitronium ion (NO_2^+) in situ, which then attacks the pyrazole ring.[4] The reaction must be performed at low temperatures to control the exothermic reaction and prevent over-nitration or degradation.

Detailed Experimental Protocol

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- To a 100 mL flask cooled in an ice-salt bath to 0-5°C, add concentrated sulfuric acid (20 mL).
- Slowly add Intermediate 2 (9.0 g, 0.071 mol) to the cold sulfuric acid with stirring, ensuring the temperature does not exceed 10°C.
- Prepare the nitrating mixture in a separate flask by adding concentrated nitric acid (6.0 mL, 0.142 mol) to concentrated sulfuric acid (10 mL) at 0°C.
- Add the nitrating mixture dropwise to the solution of Intermediate 2, maintaining the reaction temperature between 0-5°C.
- After the addition is complete, stir the reaction mixture at room temperature for 2 hours.
- Carefully pour the reaction mixture onto crushed ice (200 g).
- The solid precipitate is collected by vacuum filtration, washed thoroughly with cold water until the washings are neutral, and then dried.
- Recrystallize the crude product from an ethanol/water mixture to obtain pure Intermediate 3.

Quantitative Data

Reagent	Molar Mass (g/mol)	Amount	Moles (mol)	Role
Intermediate 2	126.15	9.0 g	0.071	Reactant
Nitric Acid (conc.)	63.01	6.0 mL	~0.142	Nitrating Agent
Sulfuric Acid (conc.)	98.08	30 mL	-	Catalyst/Solvent
Product	3-methoxy-1,5-dimethyl-4-nitro-1H-pyrazole	171.15	~10.3 g	Intermediate 3
Expected Yield:	~85%			

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Part 4: Synthesis of **3-methoxy-1,5-dimethyl-1H-pyrazol-4-amine** (Final Product)

Principle and Experimental Rationale

The final step is the reduction of the aromatic nitro group to an amine. Catalytic hydrogenation is a clean and efficient method for this transformation, typically employing a palladium-on-carbon (Pd/C) catalyst under a hydrogen atmosphere.[4] This method avoids the use of harsh reducing agents and often results in high yields and purity with simple work-up procedures. The reaction is carried out in a solvent like methanol or ethanol.

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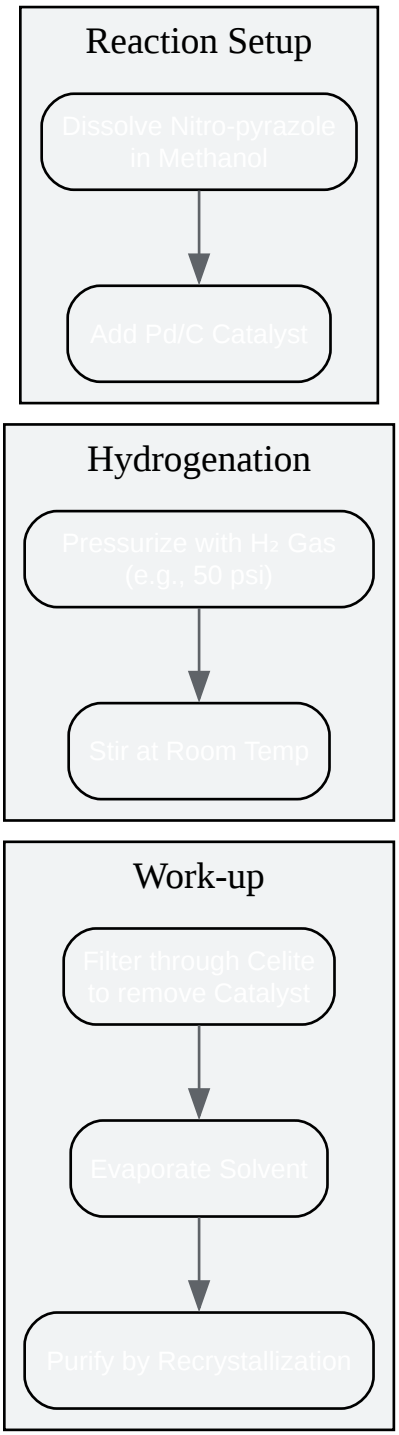

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